Recrystallization solvent systems for 3-Ethynyl-2-methylbenzoic acid

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Compound of Interest

Compound Name: *3-Ethynyl-2-methylbenzoic acid*

Cat. No.: *B8143319*

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Technical Support: Purification of 3-Ethynyl-2-methylbenzoic Acid

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Executive Summary & Solvent Selection Strategy

3-Ethynyl-2-methylbenzoic acid is a critical intermediate in the synthesis of PARP inhibitors (e.g., Veliparib analogs).[1] Its purification is challenging due to the presence of the reactive ethynyl (alkyne) handle, which is prone to thermal polymerization, and the ortho-methyl group, which disrupts planar packing, increasing the risk of "oiling out."[1]

Our technical guidance prioritizes purity (removal of Pd/Cu catalysts) and thermal stability.[1]

Recommended Solvent Systems

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System	Composition (v/v)	Primary Use Case	Risk Profile
Ethanol / Water	60:40 to 80:20	Standard Purification. Balances yield and rejection of inorganic salts.[1]	Low. Water acts as an anti-solvent.[1]
Ethyl Acetate / n-Heptane	1:2 to 1:4	Removal of Non-Polars. Excellent for removing dimerized alkyne byproducts (Glaser coupling products).[1]	Moderate. Requires precise temperature control to prevent oiling.[1]
Acetonitrile (ACN)	Pure or ACN/H_2O	Metal Scavenging. ACN coordinates with residual Palladium (Pd), aiding in heavy metal removal.[1]	Low. Good recovery, but lower single-pass yield.[1][2]

> *Critical Warning: Do not use basic solvents (e.g., Pyridine) or heat above 90°C for prolonged periods.[1] The terminal alkyne is sensitive to base-catalyzed polymerization and thermal degradation.[1]*

Detailed Experimental Protocol

Protocol A: Ethanol/Water Recrystallization (General Purity)

Objective: Remove trace inorganic salts and polar organic impurities.

- Dissolution:

- Charge crude **3-Ethynyl-2-methylbenzoic acid** (10.0 g) into a flask equipped with a reflux condenser and N_2 inlet.
- Add Ethanol (absolute) (30 mL, 3 vol).
- Heat to 65–70°C. Note: Do not boil excessively.
- If solids remain, add Ethanol in 0.5 vol increments until dissolved.[1]

- Filtration (Hot):
  - While at 65°C, filter through a pre-heated Celite pad (or 0.45 µm filter) to remove insoluble Pd-black or inorganic salts.[1]
  - Wash the filter with 1 vol hot Ethanol.[1]
- Crystallization:
  - Return filtrate to the reactor.[1][2] Heat back to 60°C.
  - Slowly add DI Water (pre-heated to 50°C) dropwise until the solution becomes slightly turbid (approx. 20–25 mL).
  - Add Ethanol dropwise just until the turbidity clears (restore single phase).[1]
  - Crucial Step: Remove heat source.[1][3][4] Allow the flask to cool to room temperature undisturbed over 2 hours.
  - Once at 20°C, cool further to 0–5°C using an ice bath for 1 hour.
- Isolation:
  - Filter the white/off-white crystals.[1]
  - Wash with cold (0°C) Ethanol/Water (1:1 mixture).[1]
  - Dry under vacuum at 40°C for 12 hours.[1]

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Troubleshooting Guide (FAQ)

Q1: The product separates as an oil ("Oiling Out") instead of crystals. Why?

Root Cause: The ortho-methyl group lowers the melting point and disrupts crystal lattice formation.[1] If the anti-solvent (Water/Heptane) is added too fast or at too high a temperature, the solution crosses the "liquid-liquid phase separation" (LLPS) boundary before the solubility curve.[1] Fix:

- Seed: Add seed crystals (0.1 wt%) at the cloud point.[1]
- Temperature: Lower the initial concentration. Keep the temperature closer to the boiling point during anti-solvent addition, then cool very slowly.
- Solvent Switch: Switch from EtOAc/Heptane to Ethanol/Water; alcohols interact better with the carboxylic acid moiety via hydrogen bonding, stabilizing the solution.

Q2: The crystals are grey or brownish.

Root Cause: Residual Palladium (Pd) or Copper (Cu) from the Sonogashira coupling synthesis.[1] Fix:

- Carbon Treatment: During the "Hot Filtration" step (Protocol A, Step 2), add activated charcoal (e.g., Darco G-60, 5 wt%) and stir for 15 mins before filtering.[1]
- Scavengers: Use a silica-based metal scavenger (e.g., Thiol-modified silica) if GMP limits are strict.[1]

Q3: My yield is low (<60%).

Root Cause: The compound has moderate solubility in the anti-solvent or the mother liquor is too rich.[1] Fix:

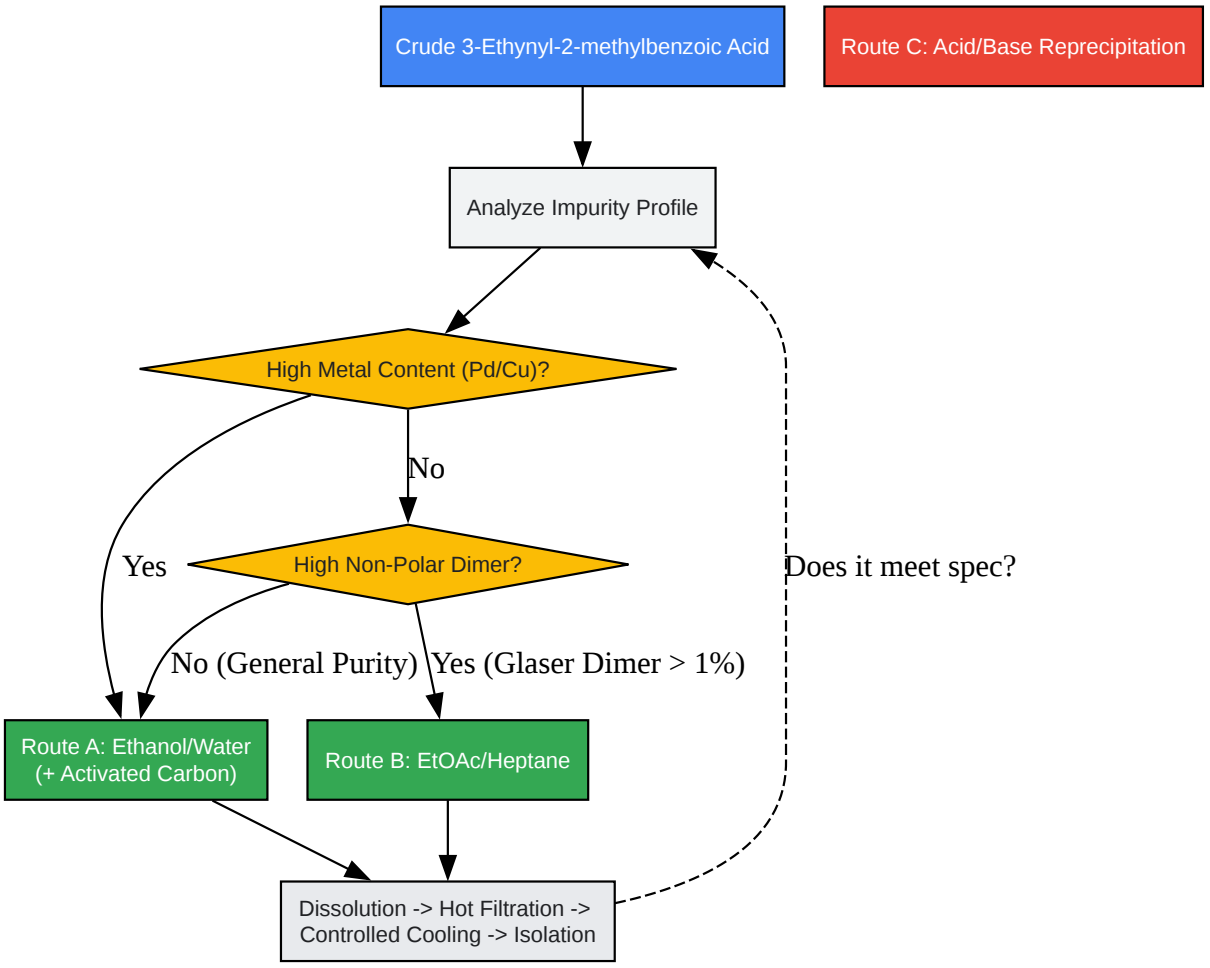
- pH Adjustment: **3-Ethynyl-2-methylbenzoic acid** is a carboxylic acid.[1] Acidify the mother liquor with dilute HCl to pH 2–3 to precipitate remaining product (this "second crop" may require re-purification).

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- Volume Reduction: Concentrate the mother liquor by 50% and re-cool.

Decision Logic & Workflow

The following diagram illustrates the decision process for selecting the correct purification path based on crude impurity profiles.



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Caption: Workflow for selecting the optimal solvent system based on impurity profile (Metals vs. Organic Byproducts).

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